

AOX Sample Preservation & pH Adjustment Protocol

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Compound Focus: 4,5-Dichlorocatechol

CAS No.: 3428-24-8

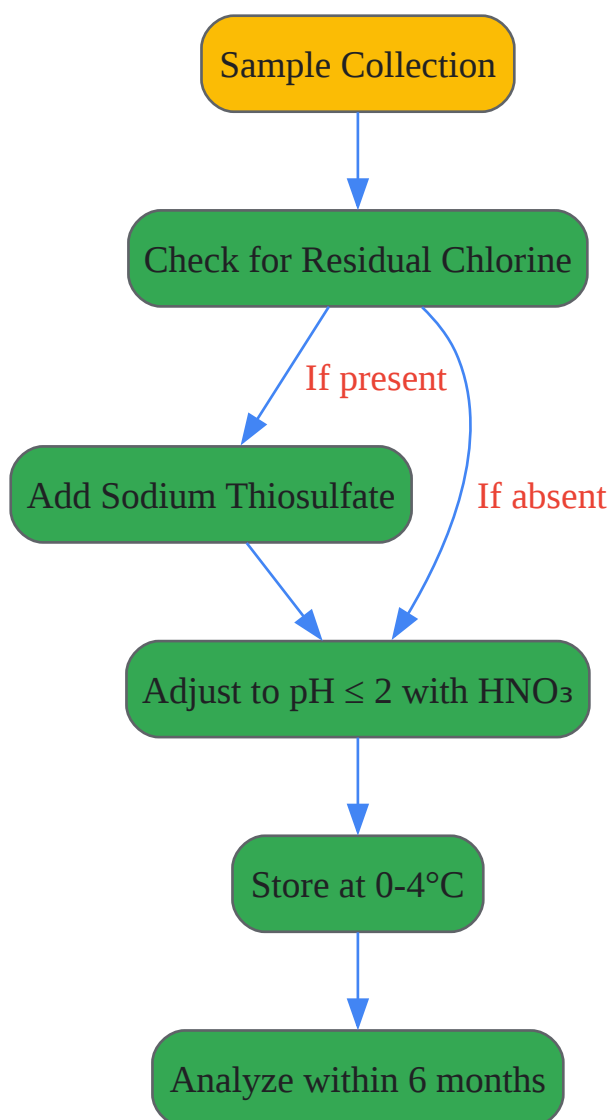
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The table below outlines the essential requirements for preparing and preserving water and wastewater samples for Adsorbable Organic Halides (AOX) analysis.

Parameter	Requirement	Purpose & Notes
Target pH	≤ 2 [1] [2] [3]	Ensures effective adsorption of organic halogens onto activated carbon.
Preserving Acid	Nitric acid (HNO ₃) [1]	Used to acidify the sample.
Residual Chlorine Removal	Sodium thiosulfate (Na ₂ S ₂ O ₃) [1] [4]	Added if residual chlorine is present before acidification [1].
Holding Temperature	0 to 4 °C (32 to 39 °F) [1] [4]	Maintains sample integrity before analysis.
Maximum Holding Time	6 months from collection [1]	Analysis should not be performed less than 3 days after collection [1].

The following diagram illustrates the complete workflow for AOX sample preparation, from collection to analysis:



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Troubleshooting Common AOX Sample Preparation Issues

Here are answers to frequently asked questions that users might encounter during their experiments.

Q1: Why is adjusting the pH so critical for AOX analysis? A low pH (≤ 2) is necessary for the **effective adsorption** of organic halogen compounds onto the granular activated carbon (GAC) during the test [2] [3]. An incorrect pH can lead to poor adsorption and a significant underestimation of the true AOX value.

Q2: My sample has a very high chloride level. What should I do? High concentrations of inorganic chloride (above 1 g/L or 1000 mg/L) can cause interference and falsely high readings [2] [3] [4]. The standard method requires diluting such samples before the adsorption step to reduce chloride concentration below this interference threshold [2] [3].

Q3: What other factors can distort AOX results? Several other matrix factors require attention during sample prep [2] [3]:

- **High DOC:** A very high Dissolved Organic Carbon content can compete for adsorption sites and lead to an **underestimation** of AOX.
- **Oxidizing Agents:** The presence of oxidizing agents like active chlorine must be eliminated by adding sodium sulfite [2] [3].
- **Suspended Solids:** Samples containing solids that bear AOX should be filtered before analysis to allow for separate estimation of dissolved and particulate AOX [2].

Q4: How can I prevent contamination during sampling and handling?

- **Vapors:** Protect your activated carbon and samples from laboratory air contaminated with halogenated solvent vapors (e.g., methylene chloride) [4].
- **Gloves:** Always wear polyethylene or powder-free gloves when handling equipment that contacts the sample to prevent transferring contaminants from your skin [4].

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References

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